

Physical and chemical properties of (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide

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Compound of Interest

Compound Name: (3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide

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An In-depth Technical Guide to **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and reactivity of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Physical Properties

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide, also known as a Wittig reagent, is a solid organic compound.^{[1][2][3][4]} It is commonly used in organic synthesis to convert aldehydes and ketones into alkenes.

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	42843-94-7	[1] [5] [6]
Molecular Formula	C ₂₃ H ₂₄ BrO ₂ P	[2] [6] [7]
Molecular Weight	443.31 g/mol	[2] [6]
Appearance	Solid, Yellow	[1] [2] [3] [4]
Melting Point	145 °C (decomposes)	[1] [3] [4]
Purity	≥97%	[1] [2] [6]
Storage Temperature	2-8°C, under inert atmosphere	[1] [3]
InChI	1S/C23H24O2P.BrH/c1-2-25-23(24)18-19-26(20-12-6-3-7-13-20,21-14-8-4-9-15-21)22-16-10-5-11-17-22;/h3-17H,2,18-19H2,1H3;1H/q+1;/p-1	[1] [2] [3]
InChIKey	ANKBQE BRESYXDT-UHFFFAOYSA-M	[1] [2] [3]
SMILES	O=C(OCC)CC--INVALID-LINK- (C2=CC=CC=C2)C3=CC=CC=C3.[Br-]	[6]
Topological Polar Surface Area	26.3 Å ²	[2] [6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide**.

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ = 7.79 (s, 1H), 7.44 (s, 1H), 6.85 (quint., J = 2.0 Hz, 1H), 4.72 (s, 2H), 1.45-1.37 (m, 2H), 1.24-1.15 (m, 2H)	[8]
¹³ C NMR (75 MHz, CDCl ₃)	δ = 136.9, 135.9, 131.6, 130.2, 129.6, 128.6, 127.8, 112.6, 62.2, 4.2, 1.1	[8]
Infrared (KBr)	$\tilde{\nu}$ = 3315, 3320, 3040, 2974, 2920, 1765, 1551, 1486, 1471, 1449, 1423, 1409, 1378, 1225, 1134, 1049, 986, 891, 678 cm ⁻¹	[8]
Mass Spectrometry (EI)	m/z (%): 228 (7), 199 (37), 197 (56), 195 (32), 193 (100), 188 (11), 186 (17), 177 (10), 175 (30), 162 (37)	[8]

Experimental Protocols

General Synthesis of Phosphonium Salts

The synthesis of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** can be achieved through the reaction of triphenylphosphine with an appropriate alkyl halide, in this case, ethyl 3-bromopropanoate.

General Procedure:

- All reactions should be conducted in flame-dried glassware under an inert atmosphere (e.g., Argon).
- Solvents such as THF or Et₂O are purified by distillation over appropriate drying agents.
- Triphenylphosphine is dissolved in a suitable solvent.

- Ethyl 3-bromopropanoate is added to the solution.
- The reaction mixture is typically stirred at room temperature or heated to reflux to facilitate the reaction.
- The resulting phosphonium salt often precipitates from the solution and can be collected by filtration.
- The crude product is then washed with a non-polar solvent to remove any unreacted starting materials and dried under vacuum.

A rapid synthesis method for a similar compound, (3-bromopropyl)triphenylphosphonium bromide, has been reported using microwave irradiation, which may be applicable for the synthesis of the title compound.[9]

Wittig Reaction Protocol

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide is primarily used in the Wittig reaction to synthesize α,β -unsaturated esters.

General Procedure:

- The phosphonium salt is suspended in a dry, aprotic solvent (e.g., THF, Et₂O) under an inert atmosphere.
- A strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide) is added to deprotonate the phosphonium salt and form the corresponding ylide.[8]
- The reaction mixture is typically stirred at a low temperature (e.g., -78 °C to 0 °C) during the ylide formation.
- The aldehyde or ketone is then added to the ylide solution, and the reaction is allowed to warm to room temperature.
- The reaction is quenched with a saturated aqueous solution of ammonium chloride.
- The product is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated.

- The crude product is purified by flash chromatography.

Reactivity and Applications

The primary application of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** is in the Wittig reaction, a powerful method for the formation of carbon-carbon double bonds. The resulting α,β -unsaturated ester products are valuable intermediates in the synthesis of a wide range of more complex molecules, including natural products and pharmaceuticals.

The following diagram illustrates the general workflow for the synthesis and application of **(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide** in a Wittig reaction.



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Caption: General workflow for the synthesis and application of the phosphonium salt.

Safety Information

(3-Ethoxy-3-oxopropyl)triphenylphosphonium bromide is a chemical that requires careful handling.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)[\[4\]](#)

- Precautionary Statements: P261 (Avoid breathing dust/fumes/gas/mist/vapors/spray), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1][4]
- Signal Word: Warning.[1]
- Pictogram: GHS07 (Exclamation mark).[1]

It is essential to consult the Safety Data Sheet (SDS) for this compound before use and to handle it in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

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